

# A Technical Guide to 1,8-Naphthosultone: Commercial Availability and Purity

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## Compound of Interest

Compound Name: 1,8-Naphthosultone

Cat. No.: B1194518

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This in-depth technical guide provides a comprehensive overview of the commercial availability and purity of **1,8-Naphthosultone** (CAS No. 83-31-8), a key intermediate in the synthesis of various organic compounds, including specialized dyes, pigments, and potentially pharmaceutical agents. This document details commercially available sources, typical purity levels, and outlines experimental protocols for its purification and analysis.

## Commercial Availability

**1,8-Naphthosultone** is readily available from a variety of chemical suppliers, catering to both research and bulk manufacturing needs. The compound is typically supplied as a light orange to yellow or green crystalline powder.<sup>[1][2]</sup>

Below is a summary of representative suppliers and their offerings. Please note that pricing is subject to change and may vary based on the supplier, quantity, and purity grade.

Supplier	Purity	Available Quantities	Price Range (USD)
Apurva Chemicals	98.0%	Bulk quantities	Contact for quote
Sigma-Aldrich	98%	Discontinued, check for alternatives	-
TCI America	>98.0% (HPLC)	5g, 25g	\$165.90 - \$477.19
Chem-Impex	≥ 98% (HPLC)	5G	\$95.14
BoroPharm Inc.	-	5g	\$325.42
ChemicalBook	Varies by supplier	1g, 5g, 10g, 25g, 100g, 250g	\$24 - \$1,222.45

## Purity and Impurities

The standard commercial purity for **1,8-Naphthosultone** is typically ≥98%, with High-Performance Liquid Chromatography (HPLC) being a common method for purity assessment. [2][3] Potential impurities may arise from the synthetic route, which often involves the sulfonation of naphthalene followed by subsequent reaction steps. Common impurities could include isomers of naphthalenesulfonic acids or unreacted starting materials.

## Physicochemical Properties

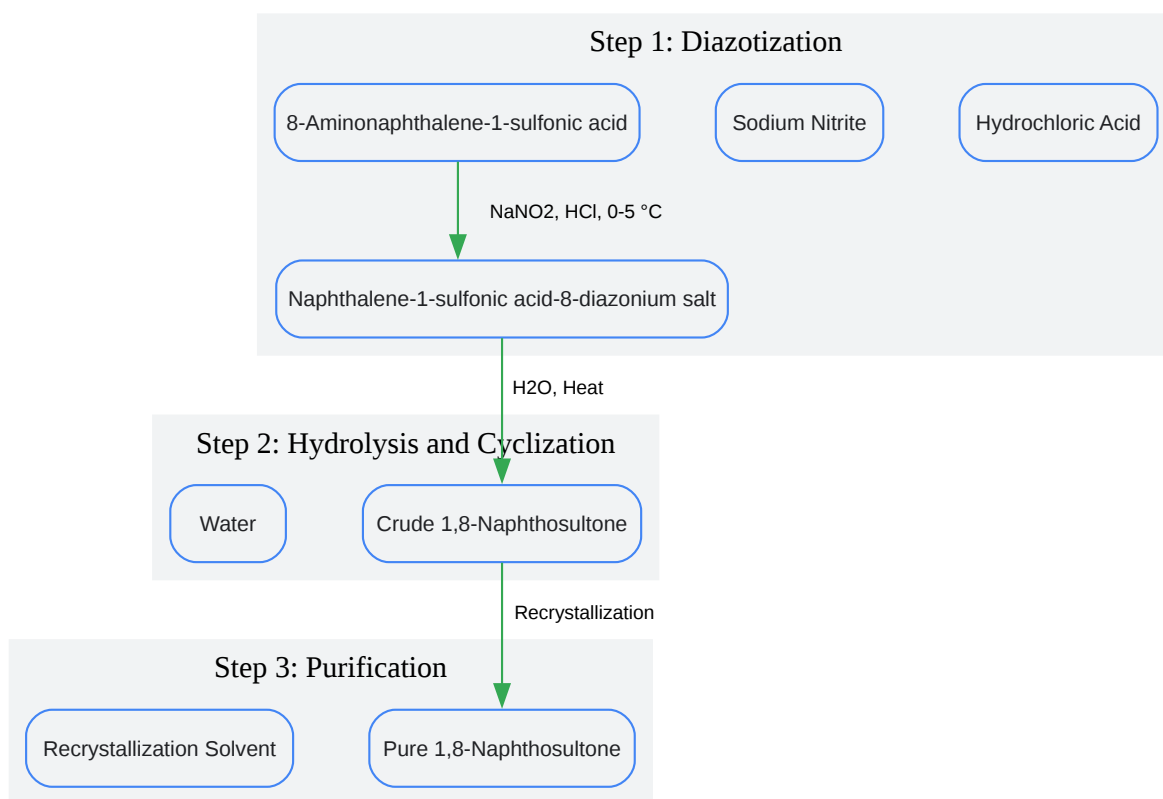
Property	Value	Reference
CAS Number	83-31-8	[1]
Molecular Formula	C <sub>10</sub> H <sub>6</sub> O <sub>3</sub> S	[1]
Molecular Weight	206.22 g/mol	[1]
Appearance	Light orange to yellow to green powder or crystal	[1][2]
Melting Point	Approx. 154-158 °C	[1][4]

## Experimental Protocols

## Synthesis of 1,8-Naphthosultone

A common synthetic route to **1,8-Naphthosultone** involves the diazotization of 8-aminonaphthalene-1-sulfonic acid (peri acid), followed by hydrolysis. This process transforms the amino group into a hydroxyl group, which then undergoes intramolecular cyclization to form the sultone.

Workflow for the Synthesis of **1,8-Naphthosultone**:



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Caption: Synthetic workflow for **1,8-Naphthosultone**.

## Purification by Recrystallization

Recrystallization is a standard method for purifying crude **1,8-Naphthosultone**. The choice of solvent is critical for achieving high purity and yield. A suitable solvent should dissolve the compound well at elevated temperatures but poorly at lower temperatures.

General Recrystallization Protocol:

- **Solvent Selection:** While specific solvent systems for **1,8-Naphthosultone** are not widely published, common solvents for recrystallizing moderately polar organic compounds include ethanol, acetone, or mixtures such as ethanol/water or acetone/hexane.[5][6][7] A systematic approach to test the solubility of **1,8-Naphthosultone** in various solvents at different temperatures is recommended to identify the optimal system.
- **Dissolution:** Dissolve the crude **1,8-Naphthosultone** in a minimal amount of the chosen boiling solvent to form a saturated solution.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Crystallization:** Allow the hot solution to cool slowly and undisturbed to room temperature, followed by further cooling in an ice bath to induce crystallization.
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining soluble impurities.
- **Drying:** Dry the purified crystals under vacuum to remove residual solvent.

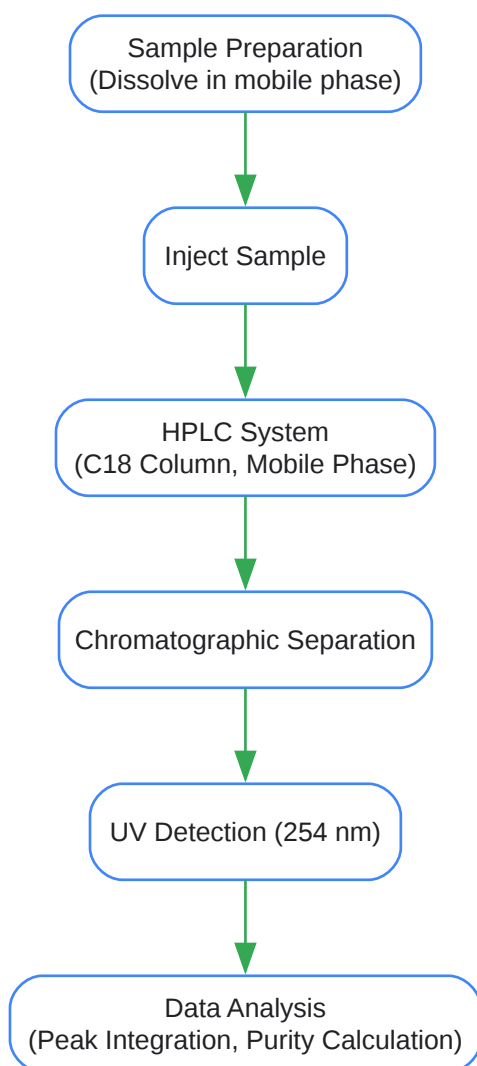
## Purity Analysis by High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method is suitable for determining the purity of **1,8-Naphthosultone**. The following is a representative, though not definitively validated, method based on the analysis of similar naphthalene derivatives.[8][9] Method development and validation would be required for a specific application.

Illustrative HPLC Method Parameters:

Parameter	Value
Column	C18 reversed-phase, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water (with 0.1% Trifluoroacetic Acid or Formic Acid)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	25 °C
Detector	UV at 254 nm
Sample Preparation	Dissolve a known concentration of 1,8-Naphthosultone in the mobile phase or a suitable solvent like acetonitrile.

Workflow for HPLC Purity Analysis:



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Caption: General workflow for HPLC purity analysis.

This technical guide provides a foundational understanding of the commercial landscape and purity considerations for **1,8-Naphthosultone**. For specific research and development applications, it is recommended to obtain a certificate of analysis from the chosen supplier and to validate any analytical or purification methods in-house.

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